

Comparative Guide: Mass Spectrometry Profiling of 4-Methyl-5-Oxohexanoate

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Compound of Interest

Compound Name: Sodium;4-methyl-5-oxohexanoate

Cat. No.: B10855255

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Executive Summary

4-Methyl-5-oxohexanoate is a critical metabolite often associated with the oxidative degradation of phthalates (specifically MEHP) and terpene oxidation. In analytical workflows, it is most commonly analyzed as a methyl ester (FAME) or a TMS-oxime derivative.

This guide compares the Methyl 4-methyl-5-oxohexanoate (Branched) against its isobaric isomer Methyl 5-oxoheptanoate (Linear). While both share a molecular weight of 158 Da and similar polarity, they can be definitively distinguished by specific acylium ion fragments generated via

-cleavage relative to the ketone moiety.

Feature	Methyl 4-methyl-5-oxohexanoate (Branched)	Methyl 5-oxoheptanoate (Linear)
Molecular Ion (M+)	m/z 158	m/z 158
Base Peak (Likely)	m/z 43 ()	m/z 57 ()
McLafferty Ion	m/z 74 (Standard)	m/z 74 (Standard)
Key Diagnostic	Strong Acetyl peak; Absence of Propionyl	Strong Propionyl peak; Weak/No Acetyl

Mechanistic Fragmentation Analysis

The electron ionization (EI) fragmentation of keto-fatty acid esters is governed by two dominant mechanisms:

-Cleavage and the McLafferty Rearrangement. Understanding the causality behind these pathways is essential for structural assignment.

A. The Diagnostic Pathway: -Cleavage at the Ketone

The most reliable method to differentiate these isomers is the cleavage adjacent to the carbonyl group (ketone). The alkyl group attached to the ketone dictates the mass of the resulting acylium ion.

- Scenario A: 4-Methyl-5-oxohexanoate[1][2]
 - Structure:
 - Mechanism: The bond between the carbonyl carbon and the -carbon (branch point) breaks.
 - Result: Formation of the Acetyl ion () at m/z 43.
- Scenario B: 5-Oxoheptanoate

- Structure:
- Mechanism: The bond between the carbonyl carbon and the methylene chain breaks.
- Result: Formation of the Propionyl ion () at m/z 57.

B. The Common Pathway: McLafferty Rearrangement

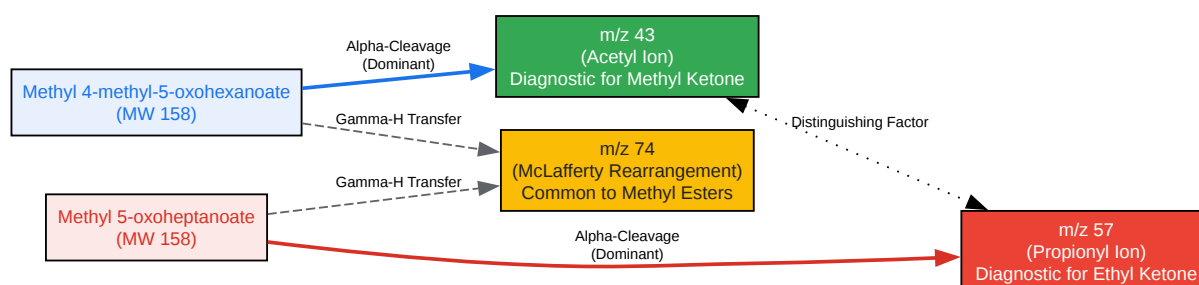
Both molecules possess a

-hydrogen relative to the ester carbonyl, allowing for the classic McLafferty rearrangement.

- Mechanism: Transfer of a
-hydrogen to the ester carbonyl oxygen, followed by
-cleavage.
- Result: Both isomers yield the characteristic m/z 74 ion (), confirming they are both methyl esters with at least a 3-carbon chain on the ester side.

Visualization of Fragmentation Pathways[3]

The following diagram illustrates the competitive fragmentation pathways that allow for isomer differentiation.



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Caption: Comparative fragmentation showing the divergence in alpha-cleavage products (m/z 43 vs 57) despite the shared McLafferty ion (m/z 74).

Experimental Protocol: Derivatization & Analysis

To ensure reproducibility and prevent thermal degradation of the keto-group, a two-step derivatization (Methoximation-Silylation) is often superior. However, for direct comparison of the carbon skeleton as described above, standard Methylation is sufficient.

Recommended Workflow: Methyl Esterification (Acid-Catalyzed) Use this protocol to generate the analytes discussed in the fragmentation section.

Reagents

- BF₃-Methanol (14%): The catalyst for transesterification.
- Hexane (HPLC Grade): Extraction solvent.
- Anhydrous Sodium Sulfate: Drying agent.[3]

Step-by-Step Methodology

- **Sample Solubilization:** Dissolve 1-5 mg of the crude acid extract in 0.5 mL of methanol.
- **Reaction:** Add 1 mL of BF₃-Methanol (14%) reagent. Cap the vial tightly (Teflon-lined cap).
- **Incubation:** Heat at 60°C for 15 minutes. Note: Excessive heating may degrade the keto group; 15 mins is sufficient for aliphatic acids.
- **Quenching:** Cool to room temperature and add 1 mL of saturated NaCl solution.
- **Extraction:** Add 1 mL of Hexane. Vortex vigorously for 30 seconds.
- **Phase Separation:** Allow layers to separate. Transfer the top hexane layer to a clean vial containing a pinch of anhydrous sodium sulfate.
- **Analysis:** Inject 1 μ L into the GC-MS.

GC-MS Parameters (Standardized)

Parameter	Setting
Column	DB-5MS or Equivalent (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Inlet Temp	250°C (Split 10:[4]1)
Oven Program	60°C (1 min)
	10°C/min
	280°C (5 min)
Source Temp	230°C
Ionization	EI (70 eV)
Scan Range	m/z 40 - 350

Data Interpretation Guide

When reviewing your generated spectra, use this validation checklist to confirm the identity of Methyl 4-methyl-5-oxohexanoate.

Validation Checklist

- Retention Time Check: The branched isomer (4-methyl) typically elutes before the linear isomer (5-oxoheptanoate) on non-polar columns (DB-5) due to a lower boiling point and more compact shape.

- Base Peak Confirmation:

- Is m/z 43 the base peak (or >80% relative abundance)?

Supports Methyl Ketone (4-methyl-5-oxohexanoate).

- Is m/z 57 the base peak?

Supports Ethyl Ketone (5-oxoheptanoate).

- Ester Verification:
 - Presence of m/z 74?

Confirms Methyl Ester.
 - Presence of m/z 59 ()?

Secondary confirmation of methyl ester.
- Molecular Ion:
 - Visible m/z 158? (Note: Keto-esters often have weak molecular ions; look for m/z 127 () if M⁺ is absent).

Summary Table: Ion Abundance Comparison

m/z	Fragment Identity	4-Methyl-5-oxohexanoate	5-Oxoheptanoate
43		High (Base Peak)	Low (Background)
57		Low	High (Base Peak)
74	McLafferty ()	Medium	Medium
127	Loss of Methoxyl ()	Present	Present
143	Loss of Methyl ()	Medium (Loss of Branch)	Weak

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Hexanoic acid, 5-oxo-, methyl ester. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)

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